

Glycyl-DL-Serine: Basic Chemical & Physical Properties

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Compound Focus: Glycyl-dl-serine

CAS No.: 687-38-7

Cat. No.: S750447

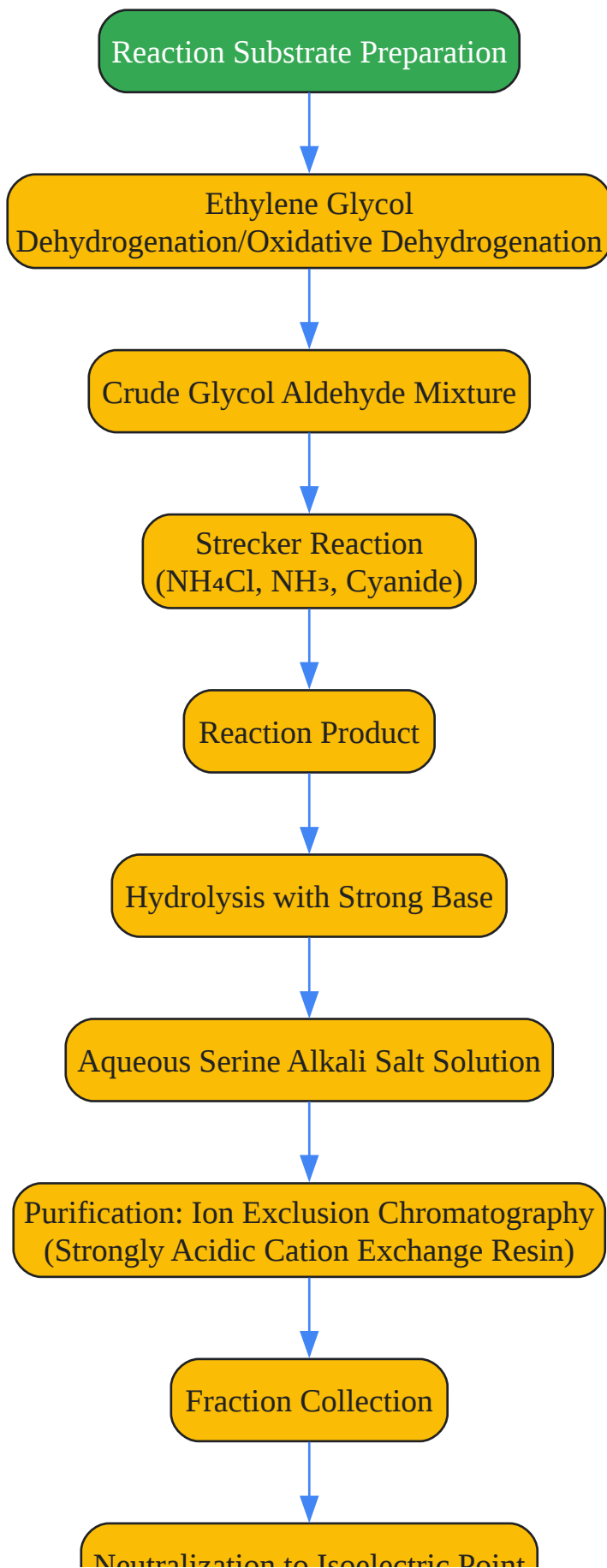
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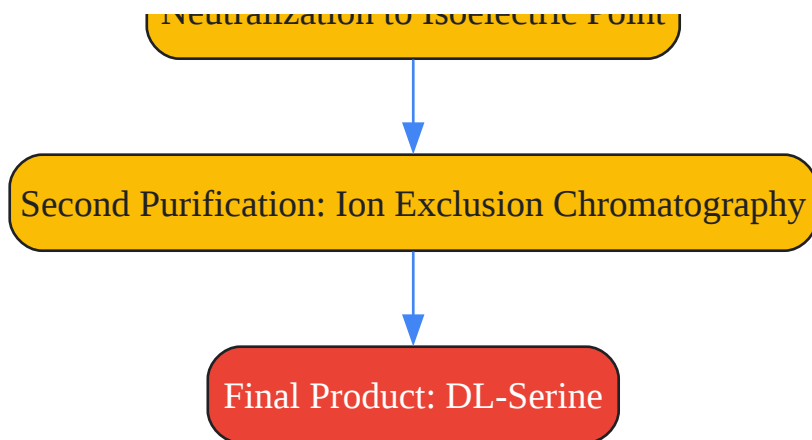
Understanding the fundamental properties of a compound is crucial for planning its synthesis and purification. Here is a summary of the key data for **Glycyl-DL-serine**.

Property	Value / Description
CAS Number	687-38-7 [1]
Molecular Formula	$C_5H_{10}N_2O_4$ [1] [2]
Molecular Weight	162.14 g/mol [1]
Melting Point	~207 °C [1]
Form	White to Off-White solid [1]
Solubility	Soluble in water and aqueous acid (slightly) [1]
pKa	2.98 (at 25°C) [1]
Storage	-20°C [1] [2]

An Industrial Synthesis Pathway for DL-Serine

Since serine is a direct precursor to **Glycyl-DL-serine**, optimizing its synthesis can be highly beneficial. The following workflow outlines a high-yield industrial process for producing DL-serine via the Strecker reaction, as detailed in a patent [3].





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The diagram above shows the key stages of the synthesis. The table below provides the critical reaction parameters for the **Strecker Reaction** stage (point C in the diagram) to achieve high yield [3].

Reaction Parameter	Optimal Condition Range
Glycol Aldehyde / Cyan Compound	>1.0 to \leq 1.50 (molar ratio)
Ammonium Chloride / Glycol Aldehyde	>1.0 to \leq 2.0 (molar ratio)
Ammonia / Cyan Compound	1.0 to 7.0 (molar ratio)
Reaction Temperature	20° to 80°C
Reaction Time	15 to 120 minutes
Glycol Aldehyde Concentration	At least 2.0% by weight

Troubleshooting Common Synthesis Challenges

Based on the general synthesis information, here are some potential issues and solutions that could form the basis of your FAQs.

Issue	Possible Cause	Suggested Solution
Low Overall Yield	Sub-optimal molar ratios in Strecker reaction [3].	Strictly control molar ratios as specified in the table above.
Low Yield/Purity	Low concentration of glycol aldehyde in reaction mixture [3].	Ensure glycol aldehyde concentration is $\geq 2.0\%$ by weight before starting the Strecker reaction.
Difficult Purification	Co-presence of ionic substances (inorganic salts) and non-ionic substances (ethylene glycol) in crude product [3].	Employ a two-step ion exclusion chromatography process as outlined in the synthesis pathway.

Guidance for Further Research

The search results indicate that information specifically on troubleshooting **Glycyl-DL-serine** synthesis is limited. To build a more comprehensive knowledge base, you could:

- **Explore Fermentation Routes:** The microbial production of L-serine in engineered *Corynebacterium glutamicum* has achieved high titers [4]. While this produces the L-enantiomer, the strategies around exporter engineering to alleviate feedback inhibition could provide valuable insights for your work.
- **Consult General Peptide Synthesis Protocols:** Standard peptide coupling methods (e.g., Solid-Phase Peptide Synthesis) and their common issues (like racemization, low coupling efficiency) are well-documented in specialized chemical resources and can be directly applied to synthesizing the Gly-Ser dipeptide.

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References

1. 687-38-7 | CAS DataBase [chemicalbook.com]
2. H-Gly- DL -Ser-OH | CAS#:687-38-7 | Chemsr [chemsrc.com]

3. US5030750A - Process for preparing DL - serine and... - Google Patents [patents.google.com]

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